

Personal protective equipment for handling 4-Methoxyisobenzofuran-1(3H)-one

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Compound of Interest

Compound Name: 4-Methoxyisobenzofuran-1(3H)-one

Cat. No.: B1589088

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Essential Safety and Handling Guide for 4-Methoxyisobenzofuran-1(3H)-one

Chemical Identifier: **4-Methoxyisobenzofuran-1(3H)-one** Synonyms: 4-methoxy-3H-isobenzofuran-1-one^[1] CAS Number: 4792-33-0^{[1][2]}

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **4-Methoxyisobenzofuran-1(3H)-one** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

4-Methoxyisobenzofuran-1(3H)-one is classified as a hazardous substance with the following primary concerns:

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.
Serious Eye Irritation	H319	Causes serious eye irritation.
Respiratory Irritation	H335	May cause respiratory irritation.
Aquatic Hazard (Harmful)	H402	Harmful to aquatic life.

Signal Word: Warning[2]

Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate personal protective equipment is mandatory when handling **4-Methoxyisobenzofuran-1(3H)-one**.

Equipment	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields.	To prevent eye contact which can cause serious irritation.[1]
Hand Protection	Chemical impermeable gloves.	To avoid skin contact and subsequent irritation.[1]
Respiratory Protection	Use only in a well-ventilated area. If dust is generated, a dust respirator is required.	To prevent inhalation which may lead to respiratory irritation.[3]
Skin and Body Protection	Protective clothing.	To prevent skin exposure.[1][3]

Operational and Handling Protocol

1. Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[1]
- Ensure emergency exits and risk-elimination areas are clearly identified and accessible.[1]

2. Handling Procedures:

- Avoid the formation of dust and aerosols.[\[1\]](#)
- Do not breathe dust, gas, mists, or vapors.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.
- Use non-sparking tools to prevent ignition.[\[1\]](#)

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from incompatible materials such as oxidizing agents.[\[4\]](#)
- Store separately from foodstuff containers.[\[1\]](#)

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician if irritation persists. [1]
Eye Contact	Rinse with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention from an ophthalmologist. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [1]

Accidental Release and Disposal Plan

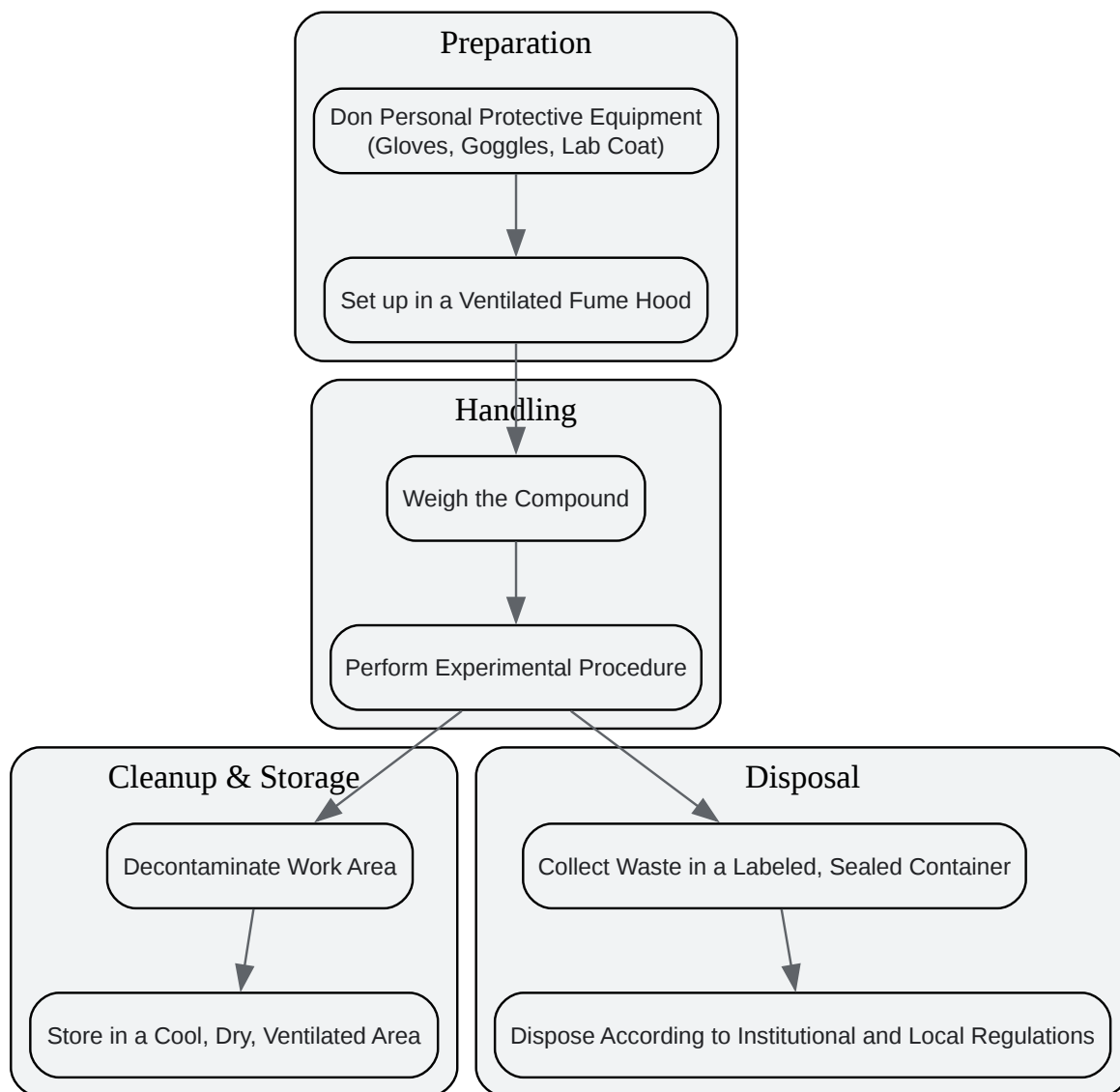
Accidental Release Measures:

- Evacuation: Evacuate personnel from the spill area and keep them upwind.[\[1\]](#)
- Ventilation and Ignition Sources: Ensure adequate ventilation and remove all sources of ignition.[\[1\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[\[1\]](#)
- Cleanup: Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#)

Disposal:

- Dispose of waste material in accordance with national and local regulations.
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.
- Discharge into the environment must be avoided.[[1](#)]

Workflow for Handling 4-Methoxyisobenzofuran-1(3H)-one



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Caption: Workflow for the safe handling of **4-Methoxyisobenzofuran-1(3H)-one**.

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